

Essential Guide to the Safe Disposal of 2-(4-Aminophenoxy)-2-methylpropanoic Acid

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Compound of Interest

Compound Name: 2-(4-Aminophenoxy)-2-methylpropanoic acid

Cat. No.: B053002

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This document provides critical safety and logistical guidance for the proper disposal of **2-(4-Aminophenoxy)-2-methylpropanoic acid** (CAS No. 117011-70-8). The following procedures are intended for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of this compound in compliance with standard laboratory safety practices and environmental regulations.

Hazard Assessment and Waste Classification

Before beginning any disposal procedure, it is crucial to understand the hazards associated with **2-(4-Aminophenoxy)-2-methylpropanoic acid**. According to its Safety Data Sheet (SDS), this compound presents the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.^{[1][2]}
- Skin Sensitization (Category 1): May cause an allergic skin reaction.^{[1][2]}

Due to these hazards, **2-(4-Aminophenoxy)-2-methylpropanoic acid** and any materials contaminated with it should be treated as hazardous waste. Disposal must be conducted in accordance with all applicable federal, state, and local regulations. It is imperative to consult with your institution's Environmental Health and Safety (EHS) office for specific guidance.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling and preparing this chemical for disposal to prevent accidental exposure.

PPE Category	Item	Specification/Standard	Purpose
Eye Protection	Safety glasses with side shields or goggles	ANSI Z87.1 certified	Protects eyes from dust and splashes.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	ASTM D6319	Prevents skin contact and potential sensitization. ^[1]
Body Protection	Laboratory coat	Standard lab coat	Protects skin and personal clothing from contamination. ^[1]
Respiratory Protection	N95 respirator or higher	NIOSH approved	Recommended when handling the powder outside of a fume hood to prevent inhalation of dust. ^[1]

Step-by-Step Disposal Protocol

The mandated method for the disposal of **2-(4-Aminophenoxy)-2-methylpropanoic acid** is through a licensed hazardous waste disposal service. Under no circumstances should this chemical be disposed of down the drain or in regular trash.

Step 1: Waste Segregation

- Do not mix **2-(4-Aminophenoxy)-2-methylpropanoic acid** waste with other chemical waste streams unless explicitly permitted by your institution's EHS office.^[1] Incompatible chemicals can react, creating additional hazards.

Step 2: Containerization

- Solid Waste: Collect unused or expired solid **2-(4-Aminophenoxy)-2-methylpropanoic acid** in its original container if possible, or in a clearly labeled, sealed, and compatible waste container.
- Contaminated Labware: Disposable items such as pipette tips, weigh boats, and gloves that have come into contact with the compound should be collected in a designated hazardous waste container.
- Aqueous/Liquid Waste: Collect any solutions containing **2-(4-Aminophenoxy)-2-methylpropanoic acid** in a designated, leak-proof, and compatible container (e.g., high-density polyethylene - HDPE).

Step 3: Labeling

- All waste containers must be clearly labeled with the words "Hazardous Waste."
- The label must include the full chemical name: "**2-(4-Aminophenoxy)-2-methylpropanoic acid**" and its CAS number (117011-70-8).
- Indicate the primary hazards (e.g., "Toxic," "Sensitizer").
- Record the date when the waste was first added to the container.

Step 4: Storage

- Store the sealed and labeled waste containers in a designated and secure hazardous waste satellite accumulation area.
- Ensure the storage area is well-ventilated and away from incompatible materials.
- Utilize secondary containment (such as a larger tub or bin) to contain any potential leaks.

Step 5: Professional Disposal

- Contact your institution's EHS office to arrange for the pickup and disposal of the hazardous waste.
- Follow all institutional procedures for waste handover.

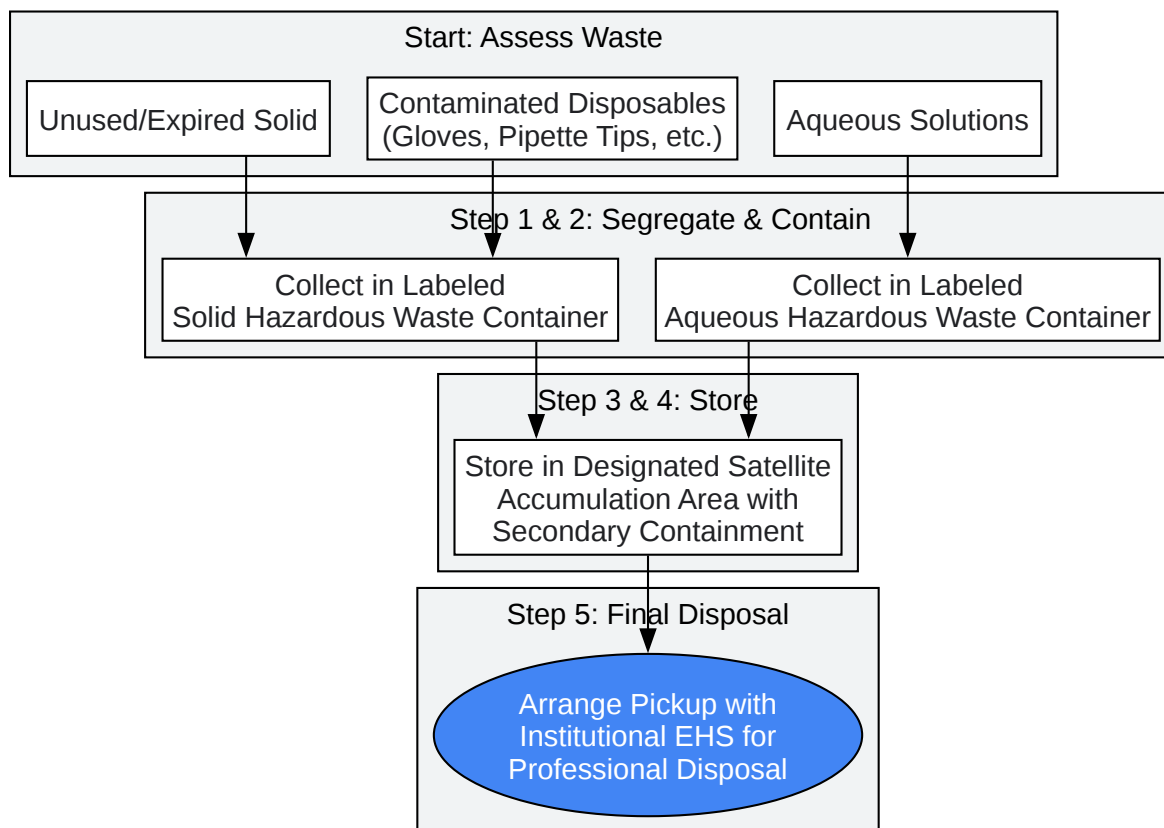
Spill and Emergency Procedures

In the event of a spill:

- Alert Personnel: Immediately alert others in the vicinity.
- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the area.
- Don PPE: Wear the appropriate PPE as listed in the table above.
- Containment: For small spills, cover with an inert absorbent material (e.g., vermiculite, sand). Avoid raising dust.
- Collection: Carefully sweep or scoop the absorbed material into a designated hazardous waste container and label it appropriately.
- Decontamination: Clean the spill area thoroughly with soap and water. Collect all cleaning materials as hazardous waste.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **2-(4-Aminophenoxy)-2-methylpropanoic acid**.



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Caption: Disposal workflow for **2-(4-Aminophenoxy)-2-methylpropanoic acid**.

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References

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